

A Comparative Guide to Gas Chromatography Retention Times of C₈H₁₆ Isomers

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Compound of Interest

Compound Name: Oct-3-ene

Cat. No.: B8807844

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The separation and identification of C₈H₁₆ isomers are critical in various fields, including petrochemical analysis, fuel research, and fragrance development. Gas chromatography (GC) is a powerful analytical technique for resolving these isomers based on their subtle differences in physicochemical properties. This guide provides a comparative analysis of the GC retention times for a selection of C₈H₁₆ isomers, supported by their boiling points as a primary determinant of elution order on non-polar stationary phases. A detailed experimental protocol for their separation is also presented.

Data Presentation: Boiling Points and Expected Elution Order

In gas chromatography, particularly with non-polar columns, the elution order of non-polar compounds like C₈H₁₆ isomers is predominantly governed by their boiling points. Compounds with lower boiling points are more volatile and travel through the GC column faster, resulting in shorter retention times. The following table summarizes the boiling points of several C₈H₁₆ isomers, which serves as a strong predictor of their elution order. Isomers with lower boiling points are expected to elute earlier.

Isomer Name	Structure	Boiling Point (°C)	Expected Elution Order (Lowest to Highest Retention Time)
2,4,4-Trimethyl-1-pentene	Acyclic	101.4[1][2]	1
2,4,4-Trimethyl-2-pentene	Acyclic	104.9	2
(1R,3R)-1,2,3-Trimethylcyclopentane	Cyclic	118[3]	3
1-Octene	Acyclic	121[4]	4
3-Octene	Acyclic	122[5]	5
Ethylcyclohexane	Cyclic	130–132[6][7]	6
Propylcyclopentane	Cyclic	131[8][9][10][11]	7
Methylcycloheptane	Cyclic	141[12]	8
Cyclooctane	Cyclic	151-152[13][14][15][16]	9

Note: The actual retention times can be influenced by the specific GC column and analytical conditions used.

Experimental Protocol

A robust gas chromatography method is essential for the successful separation of C₈H₁₆ isomers. The following protocol is a representative example for achieving high-resolution separation.

Instrumentation:

- Gas Chromatograph: A GC system equipped with a Flame Ionization Detector (FID) or a Mass Spectrometer (MS) is suitable.

- Column: A non-polar capillary column, such as one with a 100% dimethylpolysiloxane stationary phase (e.g., DB-1 or equivalent), is recommended. Typical dimensions would be 30 m length x 0.25 mm internal diameter x 0.25 μ m film thickness. For separating cis/trans isomers, a more polar column like one with a polyethylene glycol phase (e.g., DB-WAX) might be necessary.
- Carrier Gas: Helium or hydrogen at a constant flow rate (e.g., 1 mL/min).

GC Method Parameters:

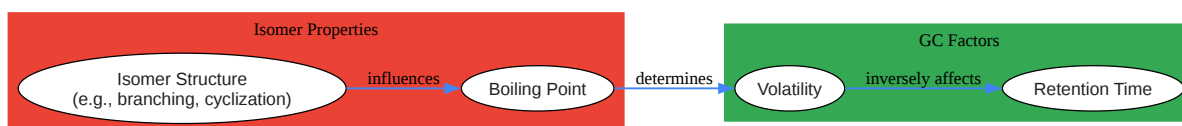
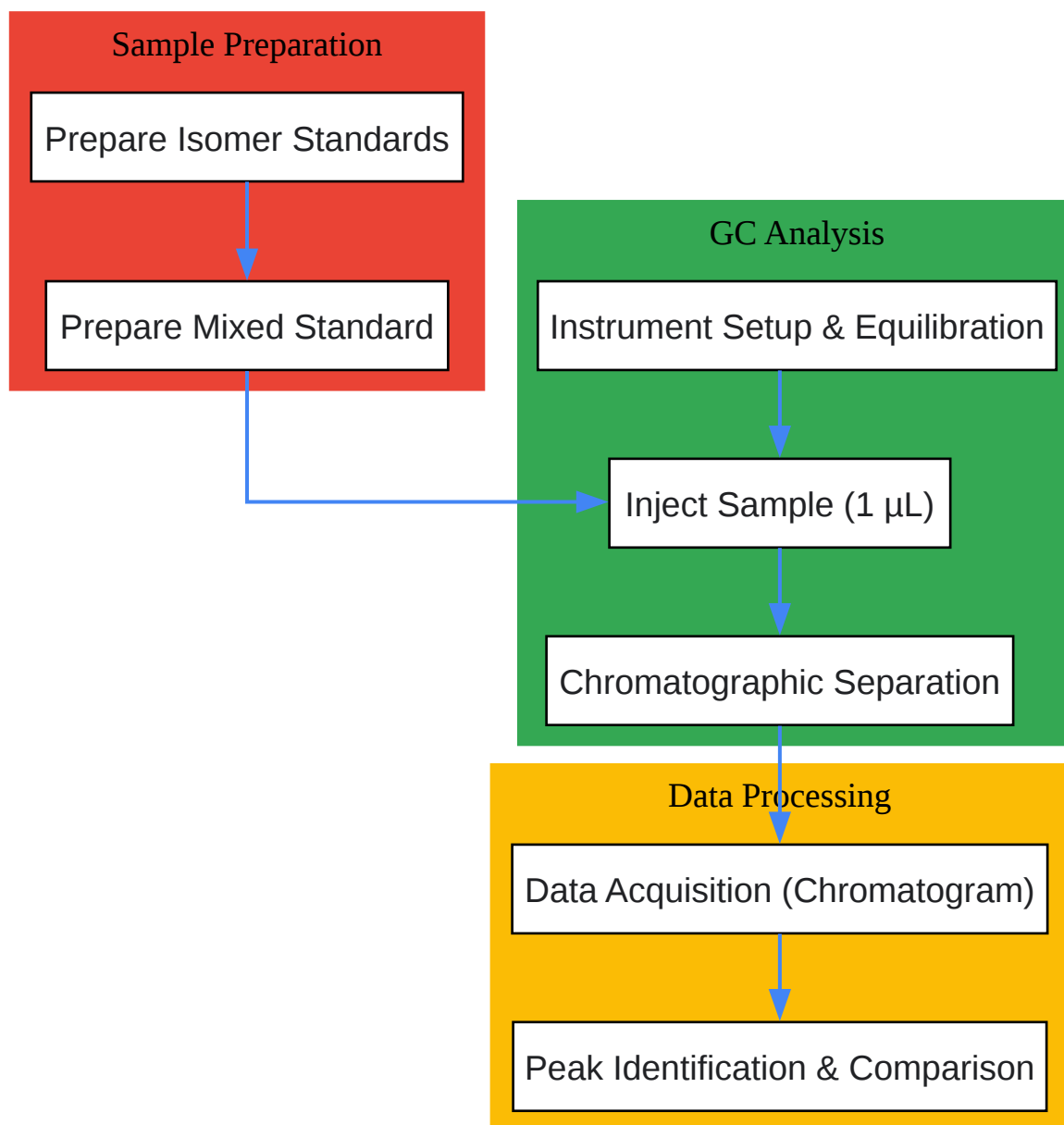
- Injector Temperature: 250 °C
- Detector Temperature (FID): 280 °C
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 5 minutes
 - Ramp: Increase at 5 °C/min to 150 °C
 - Hold: 5 minutes at 150 °C
- Injection Volume: 1 μ L
- Split Ratio: 50:1

Procedure:

- Sample Preparation: Prepare individual standards of the C₈H₁₆ isomers of interest at a concentration of approximately 100 μ g/mL in a volatile solvent such as hexane or pentane. Prepare a mixed standard containing all isomers at the same concentration.
- Instrument Setup: Install the appropriate GC column and condition it according to the manufacturer's instructions to ensure a stable baseline. Load the GC method parameters and allow the system to equilibrate.
- Injection: Inject 1 μ L of the prepared standard or sample into the GC.

- Data Acquisition: Acquire the chromatogram and, if using a mass spectrometer, the corresponding mass spectra.
- Data Analysis: Identify the peaks in the mixed chromatogram by comparing their retention times to those of the individual standards.

Mandatory Visualization



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References

- 1. 2,4,4-Trimethyl-1-pentene | C₈H₁₆ | CID 7868 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Pentene, 2,4,4-trimethyl- [webbook.nist.gov]
- 3. (1R,3R)-1,2,3-Trimethylcyclopentane - Wikipedia [en.wikipedia.org]
- 4. 1-Octene - Wikipedia [en.wikipedia.org]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. 1678-91-7 CAS MSDS (Ethylcyclohexane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 7. Ethylcyclohexane - Wikipedia [en.wikipedia.org]
- 8. propylcyclopentane [stenutz.eu]
- 9. chemsynthesis.com [chemsynthesis.com]
- 10. echemi.com [echemi.com]
- 11. Cyclopentane, propyl- [webbook.nist.gov]
- 12. solubilityofthings.com [solubilityofthings.com]
- 13. Cyclooctane - Wikipedia [en.wikipedia.org]
- 14. 292-64-8 CAS MSDS (Cyclooctane) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 15. grokipedia.com [grokipedia.com]
- 16. chemsynthesis.com [chemsynthesis.com]
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